

physical and chemical properties of Ganoderic Acid C2

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Compound of Interest

Compound Name: Ganoderic Acid C2

Cat. No.: B1141884

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Ganoderic Acid C2: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ganoderic Acid C2 is a highly oxygenated lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*. This compound is of significant interest to the scientific community due to its diverse and potent pharmacological activities. This technical guide provides an in-depth overview of the physical and chemical properties, biological activities, and underlying mechanisms of action of **Ganoderic Acid C2**. Detailed experimental protocols and visual representations of key signaling pathways are included to support further research and drug development efforts.

Physical and Chemical Properties

Ganoderic Acid C2 is a white to off-white crystalline powder.^{[1][2]} Its core structure is a tetracyclic triterpenoid skeleton. The physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₃₀ H ₄₆ O ₇	[2] [3] [4]
Molecular Weight	518.68 g/mol	
Appearance	White to off-white powder	
Melting Point	231-232 °C or 198-199.5 °C	
Solubility	Soluble in DMSO (up to 50 mg/mL with ultrasound), Methanol, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	
Practically insoluble in water.		
Optical Rotation	[α] ^D ₂₅ +95.5° (c=0.147 in Methanol)	
CAS Number	103773-62-2 (primary), 98296-48-1 (secondary)	
Storage Conditions	Store at -20°C or 4°C, protect from light.	

Biological Activities and Signaling Pathways

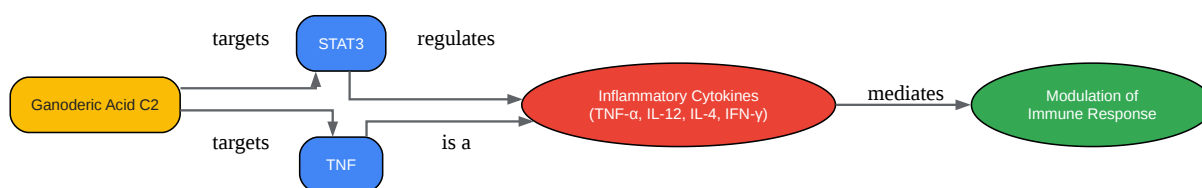
Ganoderic Acid C2 exhibits a range of biological activities, including immunomodulatory, anti-inflammatory, anti-tumor, and aldose reductase inhibitory effects.

Immunomodulatory and Anti-inflammatory Effects

Ganoderic Acid C2 has been shown to modulate the immune system and exert anti-inflammatory effects. In a model of cyclophosphamide-induced immunosuppression, **Ganoderic Acid C2** administration led to the restoration of immune function. This is achieved, in part, through the regulation of key signaling molecules and pathways.

The core mechanism involves the modulation of cytokine production and the activity of transcription factors. **Ganoderic Acid C2** has been found to target STAT3 (Signal Transducer

and Activator of Transcription 3) and TNF (Tumor Necrosis Factor). By influencing these targets, it can regulate the expression of various inflammatory mediators.



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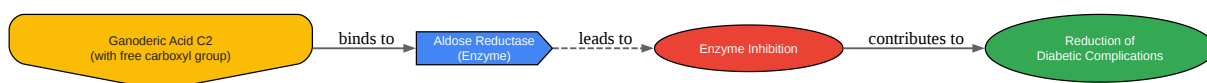
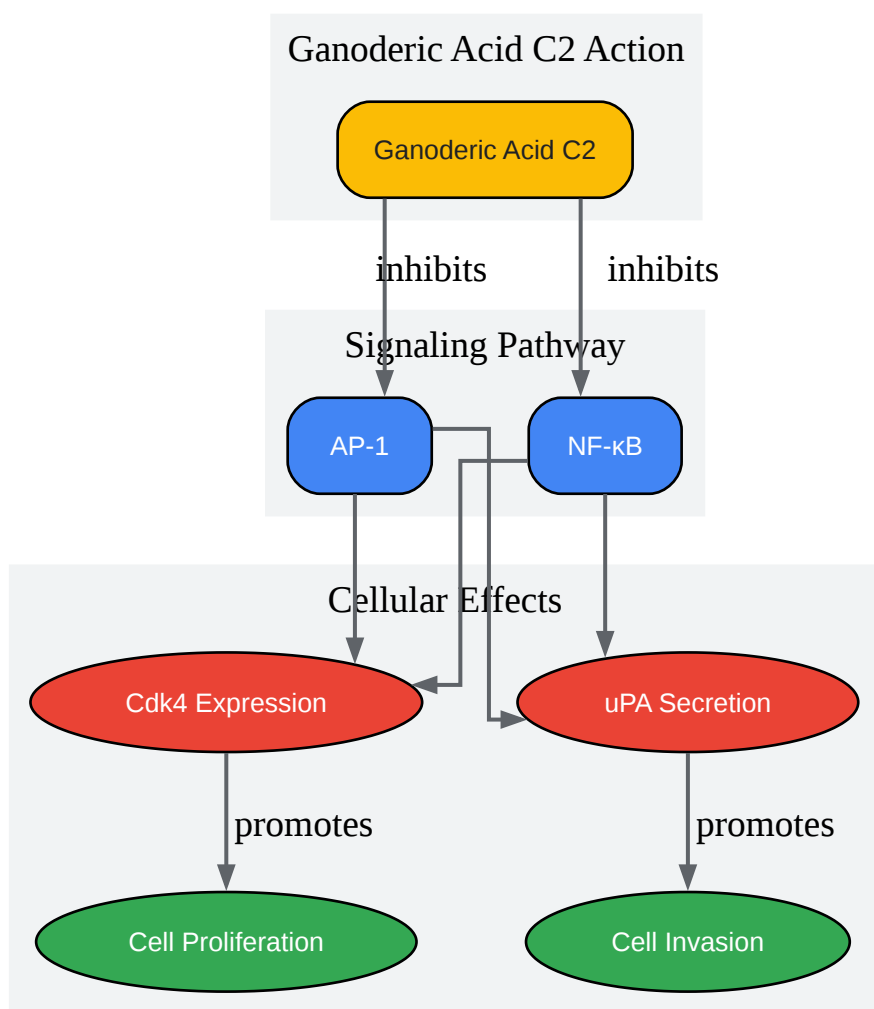
Figure 1: Ganoderic Acid C2's role in immunomodulation.

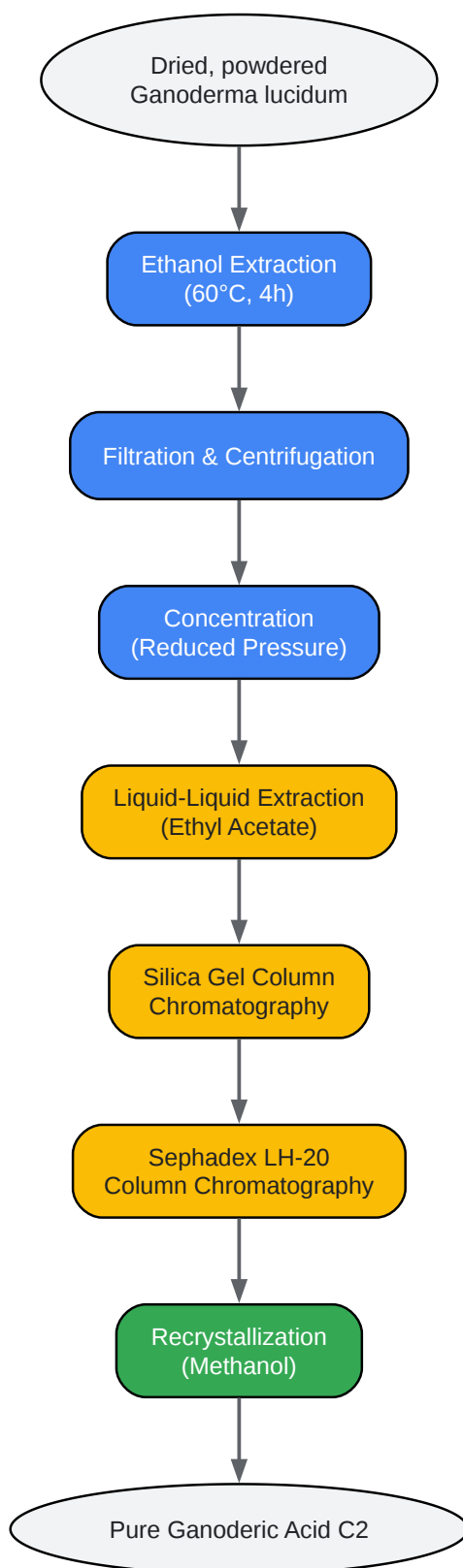
Anti-Tumor and Cytotoxic Effects

Ganoderic acids, including C2, have demonstrated significant anti-tumor activities. The proposed mechanism involves the inhibition of key transcription factors, such as AP-1 (Activator protein 1) and NF-κB (Nuclear factor kappa-light-chain-enhancer of activated B cells), which are pivotal in cancer cell proliferation, invasion, and survival.

Inhibition of these pathways can lead to the downregulation of proteins like Cdk4 (Cyclin-dependent kinase 4), which is essential for cell cycle progression, and uPA (urokinase-type plasminogen activator), an enzyme involved in cancer cell invasion and metastasis.

Furthermore, **Ganoderic Acid C2** has been observed to inhibit DNA fragmentation and reduce caspase activity, thereby preventing apoptosis in certain contexts of cellular injury.





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